

Application Notes and Protocols: Preparation of Rohinitib Stock Solution with DMSO

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Compound of Interest

Compound Name: Rohinitib

Cat. No.: B10754715

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Abstract

Rohinitib is a potent and specific inhibitor of the eukaryotic initiation factor 4A (eIF4A), a key component of the mTORC1 signaling pathway.^{[1][2]} Its ability to induce apoptosis in cancer cells, particularly in acute myeloid leukemia (AML), makes it a compound of significant interest in oncological research.^{[1][2]} Proper preparation of a **Rohinitib** stock solution is the first critical step for accurate and reproducible in vitro and in vivo experiments. This document provides a detailed protocol for the preparation, storage, and handling of **Rohinitib** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Data Presentation

The following table summarizes the key quantitative data for **Rohinitib**.

Property	Value
Molecular Weight	521.56 g/mol
Molecular Formula	C29H31NO8
CAS Number	1139253-73-8
Appearance	White to off-white solid
Solubility in DMSO	200 mg/mL (383.46 mM)
Recommended Solvent	DMSO (use newly opened for best results)

Experimental Protocol: Preparing a 10 mM Rohinitib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Rohinitib** in DMSO. Adjust the quantities proportionally for different desired concentrations.

Materials:

- **Rohinitib** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (sterile, amber or covered in foil)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Pre-dissolution Preparation:

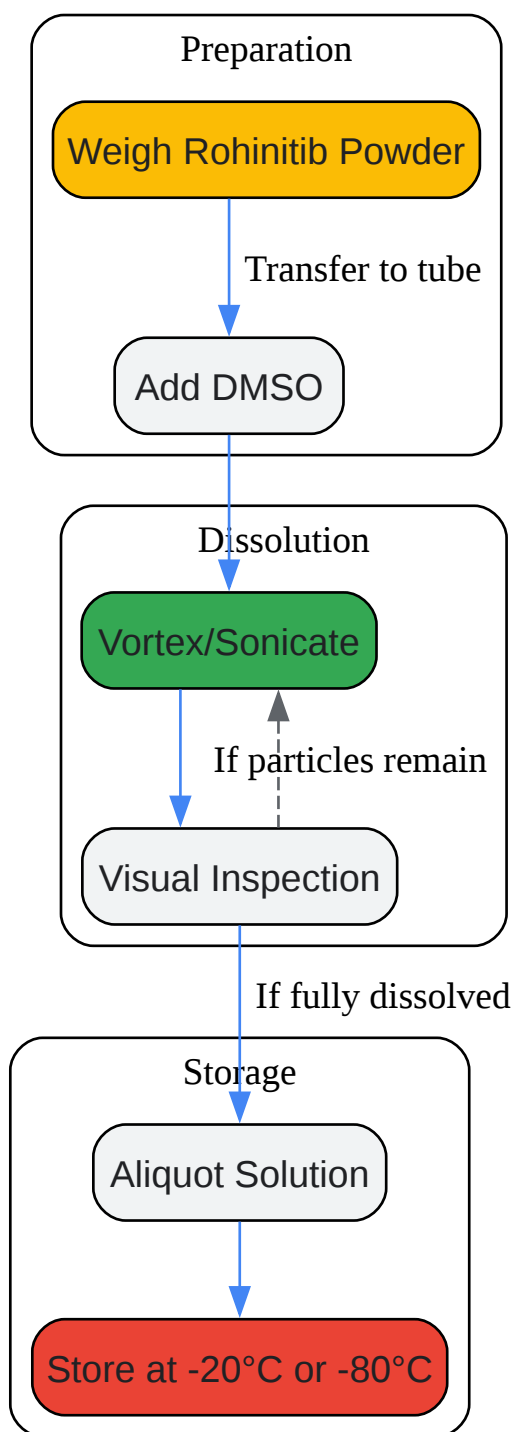
- Bring the **Rohinitib** powder and DMSO to room temperature before opening to prevent condensation.
- Ensure the analytical balance is calibrated and level.
- Weighing the **Rohinitib**:
 - Carefully weigh out 5.22 mg of **Rohinitib** powder and transfer it to a sterile microcentrifuge tube. Calculation: $521.56 \text{ g/mol (MW)} * 0.010 \text{ mol/L (10 mM)} * 0.001 \text{ L (1 mL)} = 0.0052156 \text{ g} = 5.22 \text{ mg}$.
- Adding the Solvent:
 - Using a calibrated pipette, add 1 mL of high-purity DMSO to the microcentrifuge tube containing the **Rohinitib** powder.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure there are no visible particles.
 - If precipitation or incomplete dissolution is observed, sonication can be used to aid dissolution.[\[1\]](#)
- Aliquoting and Storage:
 - Once the **Rohinitib** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.[\[1\]](#)
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

Safety Precautions:

- **Rohinitib** is a potent bioactive compound. Handle with care and use appropriate PPE.
- DMSO is a penetrant and can carry dissolved substances through the skin. Avoid direct contact.
- Work in a well-ventilated area or a chemical fume hood.

Visualizations

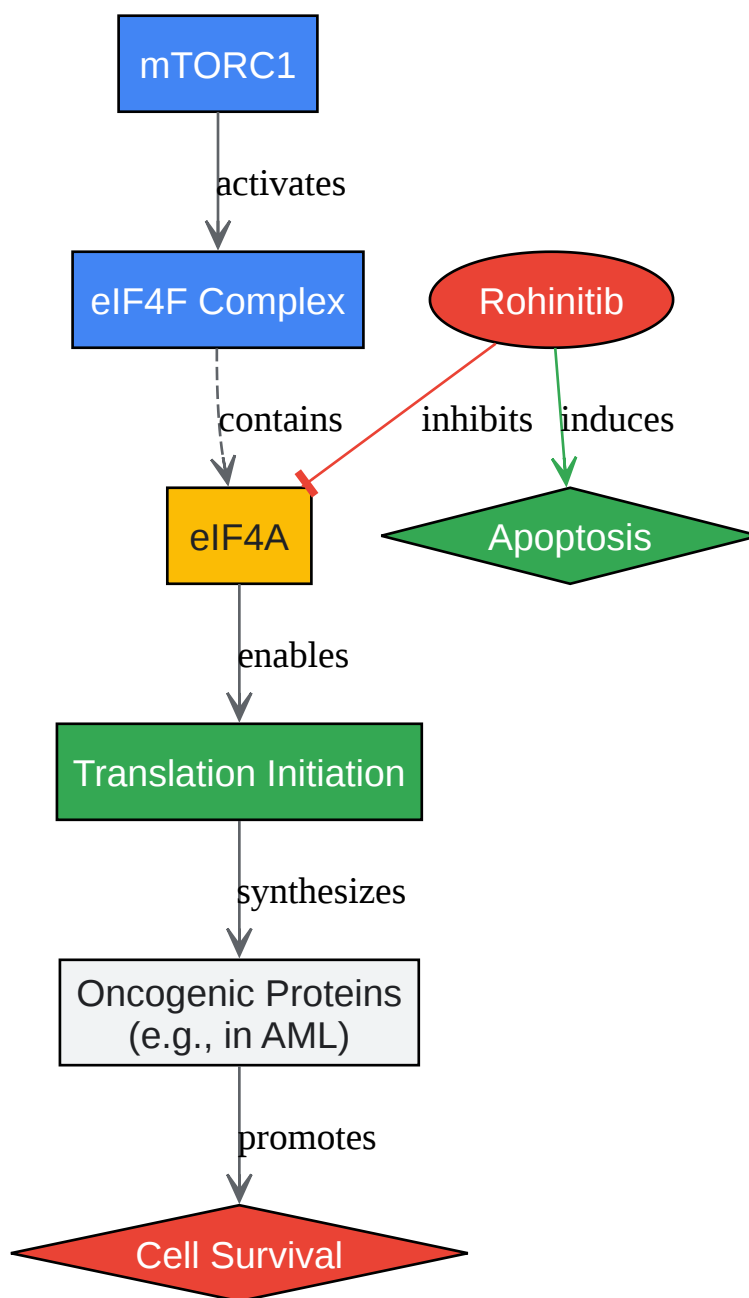
Experimental Workflow



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Caption: Workflow for preparing **Rohinitib** stock solution.

Signaling Pathway



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Caption: **Rohinitib** inhibits eIF4A, blocking translation and inducing apoptosis.

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References

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